

Application Notes and Protocols for the Spectrophotometric Determination of Cinidon-ethyl

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Compound of Interest

Compound Name: *Cinidon-ethyl*

Cat. No.: *B117795*

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Introduction

Cinidon-ethyl is a post-emergence herbicide belonging to the N-phenylphthalimide class of compounds.[1] Its mode of action involves the inhibition of protoporphyrinogen oxidase, a key enzyme in chlorophyll biosynthesis. Accurate and precise quantification of **Cinidon-ethyl** is crucial for formulation development, quality control, and residue analysis in environmental and agricultural samples. This document provides a detailed protocol for the determination of **Cinidon-ethyl** using UV-Vis spectrophotometry, a simple, cost-effective, and widely available analytical technique. While a specific, formally validated spectrophotometric method for **Cinidon-ethyl** is not extensively documented in publicly available literature, this protocol is developed based on its known physicochemical properties and established analytical methodologies for similar pesticides.

Principle of the Method

The method is based on the principle that **Cinidon-ethyl** exhibits significant absorbance in the ultraviolet (UV) region of the electromagnetic spectrum. The absorbance of a solution containing **Cinidon-ethyl** is directly proportional to its concentration at a specific wavelength, following the Beer-Lambert law. The wavelength of maximum absorbance (λ_{max}) for **Cinidon-ethyl** has been reported to be 290 nm.[1] By measuring the absorbance of a sample solution at

this wavelength, the concentration of **Cinidon-ethyl** can be determined by comparing it to a standard calibration curve.

Physicochemical Properties of Cinidon-ethyl

Property	Value
Molecular Formula	C ₁₉ H ₁₇ Cl ₂ NO ₄
Molecular Weight	394.25 g/mol
Appearance	Beige powder
Water Solubility	0.057 mg/L (at 20 °C)
Solubility in Organic Solvents	Soluble in acetone (213 g/L)
Maximum UV-Vis Absorption	290 nm (Molar absorptivity: 11000 L mol ⁻¹ cm ⁻¹), 300 nm (Molar absorptivity: 5800 L mol ⁻¹ cm ⁻¹)[1]

Experimental Protocols

Instrumentation and Materials

- Instrumentation: A UV-Vis spectrophotometer (double beam recommended for better stability) with a spectral bandwidth of 1-2 nm, equipped with 1 cm quartz cuvettes.
- Chemicals and Reagents:
 - **Cinidon-ethyl** analytical standard (≥98% purity)
 - Methanol (HPLC or Spectroscopic grade)
 - Acetonitrile (HPLC or Spectroscopic grade)
 - Distilled or deionized water
- Glassware: Volumetric flasks (Class A), pipettes (Class A), beakers.

Preparation of Standard Solutions

2.1. Standard Stock Solution (1000 µg/mL):

- Accurately weigh 100 mg of **Cinidon-ethyl** analytical standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve the standard in approximately 70 mL of methanol (or acetonitrile).
- Sonicate for 10-15 minutes to ensure complete dissolution.
- Bring the volume up to the mark with the same solvent.
- Stopper the flask and mix thoroughly by inverting it several times.

2.2. Working Standard Solutions:

- From the standard stock solution, prepare a series of working standard solutions by appropriate serial dilutions with the chosen solvent (methanol or acetonitrile).
- A suggested concentration range for the calibration curve is 5 µg/mL to 50 µg/mL.
- For example, to prepare a 10 µg/mL working standard, pipette 1 mL of the 1000 µg/mL stock solution into a 100 mL volumetric flask and dilute to the mark with the solvent.

Spectrophotometric Measurement

- Set the UV-Vis spectrophotometer to scan a wavelength range of 200-400 nm.
- Use the chosen solvent (methanol or acetonitrile) as the blank to zero the instrument.
- Record the UV spectrum of a mid-range working standard solution (e.g., 25 µg/mL) to determine the wavelength of maximum absorbance (λ_{max}). The expected λ_{max} is approximately 290 nm.^[1]
- Set the instrument to measure the absorbance at the determined λ_{max} .
- Measure the absorbance of each working standard solution in triplicate.

Construction of the Calibration Curve

- Plot a graph of the average absorbance values versus the corresponding concentrations of the working standard solutions.
- Perform a linear regression analysis on the data to obtain the equation of the line ($y = mx + c$), where 'y' is the absorbance, 'x' is the concentration, 'm' is the slope, and 'c' is the y-intercept.
- The correlation coefficient (R^2) should be ≥ 0.999 to demonstrate good linearity.

Analysis of a Sample Solution

- Prepare the sample solution containing an unknown concentration of **Cinidon-ethyl** using the same solvent as for the standards. The sample may require extraction and clean-up steps depending on the matrix.
- Ensure the absorbance of the sample solution falls within the range of the calibration curve. If necessary, dilute the sample solution with the solvent.
- Measure the absorbance of the sample solution at the λ_{max} in triplicate.
- Calculate the concentration of **Cinidon-ethyl** in the sample solution using the equation of the calibration curve.

Method Validation Parameters

The following parameters should be evaluated to validate the developed spectrophotometric method according to ICH guidelines:

Parameter	Acceptance Criteria
Linearity	Correlation coefficient (R^2) ≥ 0.999 over a specified concentration range.
Accuracy	% Recovery should be within 98-102%. This can be assessed by the standard addition method at three different concentration levels (e.g., 80%, 100%, and 120% of the expected concentration).
Precision	Repeatability (Intra-day precision): Relative Standard Deviation (%RSD) should be $\leq 2\%$ for multiple measurements of the same sample on the same day. Intermediate Precision (Inter-day precision): %RSD should be $\leq 2\%$ for measurements of the same sample on different days.
Limit of Detection (LOD)	The lowest concentration of analyte that can be detected but not necessarily quantified. Can be calculated as $3.3 \times (\text{Standard Deviation of the y-intercept} / \text{Slope of the calibration curve})$.
Limit of Quantification (LOQ)	The lowest concentration of analyte that can be determined with acceptable precision and accuracy. Can be calculated as $10 \times (\text{Standard Deviation of the y-intercept} / \text{Slope of the calibration curve})$.
Specificity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (e.g., excipients, impurities). This can be demonstrated by comparing the spectra of the analyte with and without potential interfering substances.

Data Presentation

Table 1: Linearity Data for **Cinidon-ethyl**

Concentration (µg/mL)	Absorbance at 290 nm (Mean ± SD, n=3)
5	[Insert experimental data]
10	[Insert experimental data]
20	[Insert experimental data]
30	[Insert experimental data]
40	[Insert experimental data]
50	[Insert experimental data]
Linear Regression Equation	y = [slope]x + [intercept]
Correlation Coefficient (R ²)	[Insert calculated value]

Table 2: Accuracy (Recovery) Study of **Cinidon-ethyl**

Spiked Level (%)	Amount Added (µg/mL)	Amount Found (µg/mL, Mean ± SD, n=3)	% Recovery
80	[Insert value]	[Insert experimental data]	[Insert calculated value]
100	[Insert value]	[Insert experimental data]	[Insert calculated value]
120	[Insert value]	[Insert experimental data]	[Insert calculated value]
Mean % Recovery	[Insert calculated value]		

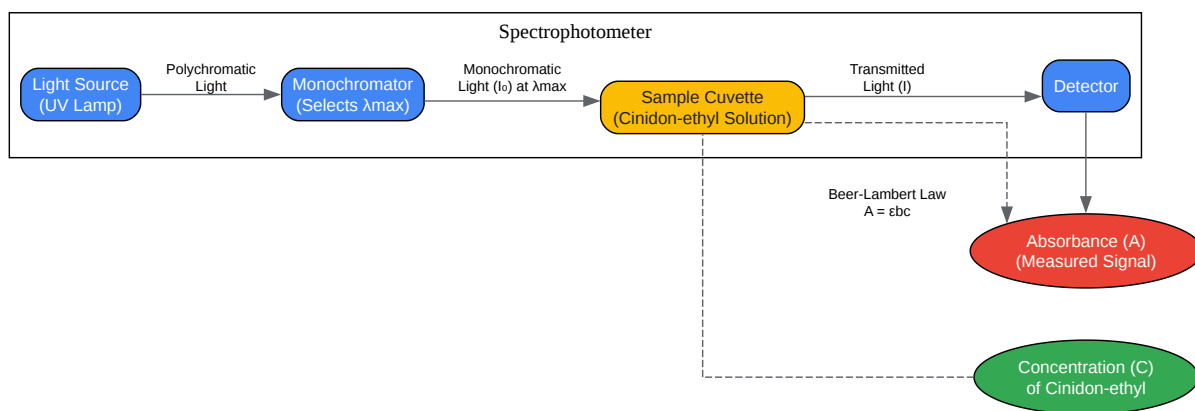
Table 3: Precision Study of **Cinidon-ethyl**

Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6 over 3 days)
[Low QC]	[Insert calculated value]	[Insert calculated value]
[Mid QC]	[Insert calculated value]	[Insert calculated value]
[High QC]	[Insert calculated value]	[Insert calculated value]

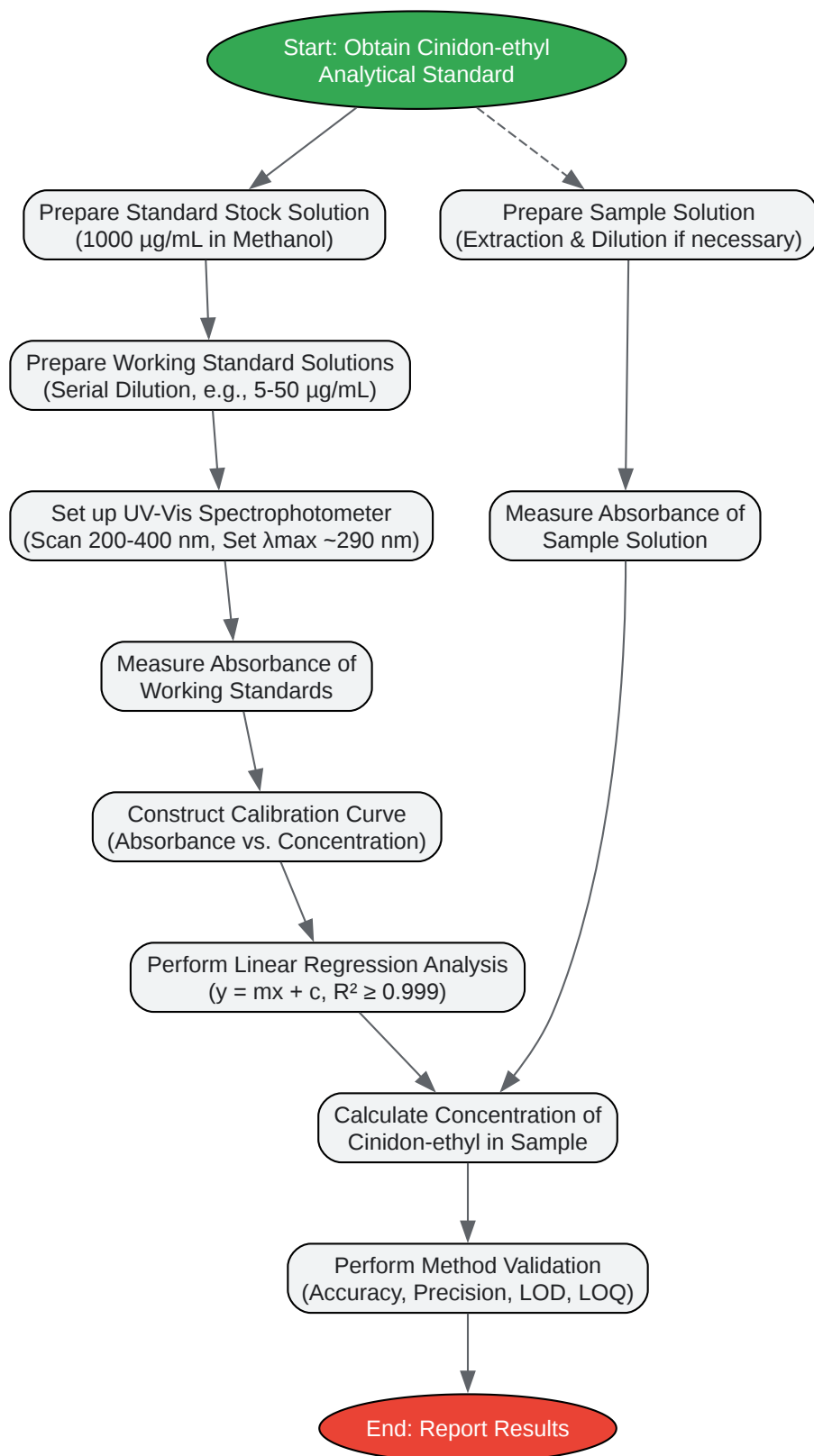
Table 4: LOD and LOQ for **Cinidon-ethyl**

Parameter	Concentration (µg/mL)
Limit of Detection (LOD)	[Insert calculated value]
Limit of Quantification (LOQ)	[Insert calculated value]

Visualizations



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Caption: Principle of Spectrophotometric Determination of **Cinidon-ethyl**.[Click to download full resolution via product page](#)

Caption: Experimental Workflow for **Cinidon-ethyl** Analysis.

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References

- 1. Cinidon-ethyl (Ref: BAS 615H) [sitem.herts.ac.uk]
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